

Personal protective equipment for handling 1-Chloro-3-isothiocyanato-2-methylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-3-isothiocyanato-2-methylbenzene

Cat. No.: B102361

[Get Quote](#)

Essential Safety and Handling Guide for 1-Chloro-3-isothiocyanato-2-methylbenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **1-Chloro-3-isothiocyanato-2-methylbenzene** (also known as 3-Chloro-2-methylphenyl isothiocyanate). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk.

Chemical and Physical Properties

A summary of the key quantitative data for **1-Chloro-3-isothiocyanato-2-methylbenzene** is provided in the table below. This information is crucial for safe handling and storage.

Property	Value
CAS Number	19241-35-1
Molecular Formula	C ₈ H ₆ ClNS
Molecular Weight	183.66 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	99 °C at 2-3 Torr

Note: Specific toxicity data (e.g., LD50) for **1-Chloro-3-isothiocyanato-2-methylbenzene** is not readily available. However, related isothiocyanate compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment are the most critical lines of defense against exposure to **1-Chloro-3-isothiocyanato-2-methylbenzene**.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical Safety Goggles and Face Shield	Must be worn at all times when handling the chemical to protect against splashes.
Skin	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended for splash protection. Always inspect gloves for integrity before use and change them immediately if contaminated. For prolonged contact, consult the glove manufacturer's resistance data.
Lab Coat	A standard lab coat should be worn and buttoned to protect from incidental contact.	
Respiratory	NIOSH-Approved Respirator	To be used in a well-ventilated area. A chemical fume hood is strongly recommended. If working outside of a fume hood or if irritation is experienced, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1-Chloro-3-isothiocyanato-2-methylbenzene** is crucial to maintain a safe laboratory environment.

Preparation

- **Engineering Controls:** All handling of **1-Chloro-3-isothiocyanato-2-methylbenzene** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **PPE Inspection:** Before starting any work, inspect all PPE for damage or defects. Ensure safety goggles, face shield, gloves, and lab coat are in good condition.
- **Emergency Equipment:** Confirm that a safety shower and eyewash station are readily accessible and operational.

Handling

- **Transferring:** Use only non-sparking tools when transferring the chemical. Ground and bond containers to prevent static discharge.
- **Avoid Contact:** Prevent any contact with skin, eyes, and clothing. Do not breathe vapors or mist.
- **Hygiene:** Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling, even if gloves were worn.

Post-Handling

- **Decontamination:** Clean the work area thoroughly after use.
- **Storage:** Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and amines.
- **PPE Removal:** Remove contaminated PPE carefully to avoid skin contact. Contaminated clothing should be washed before reuse.

Disposal Plan

Proper disposal of **1-Chloro-3-isothiocyanato-2-methylbenzene** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** **1-Chloro-3-isothiocyanato-2-methylbenzene** is considered hazardous waste.

- **Container Management:** Do not dispose of this chemical down the drain or in regular trash. Collect waste in a designated, properly labeled, and sealed container.
- **Professional Disposal:** Arrange for disposal through a licensed professional waste disposal company. Follow all local, state, and federal regulations for hazardous waste disposal.

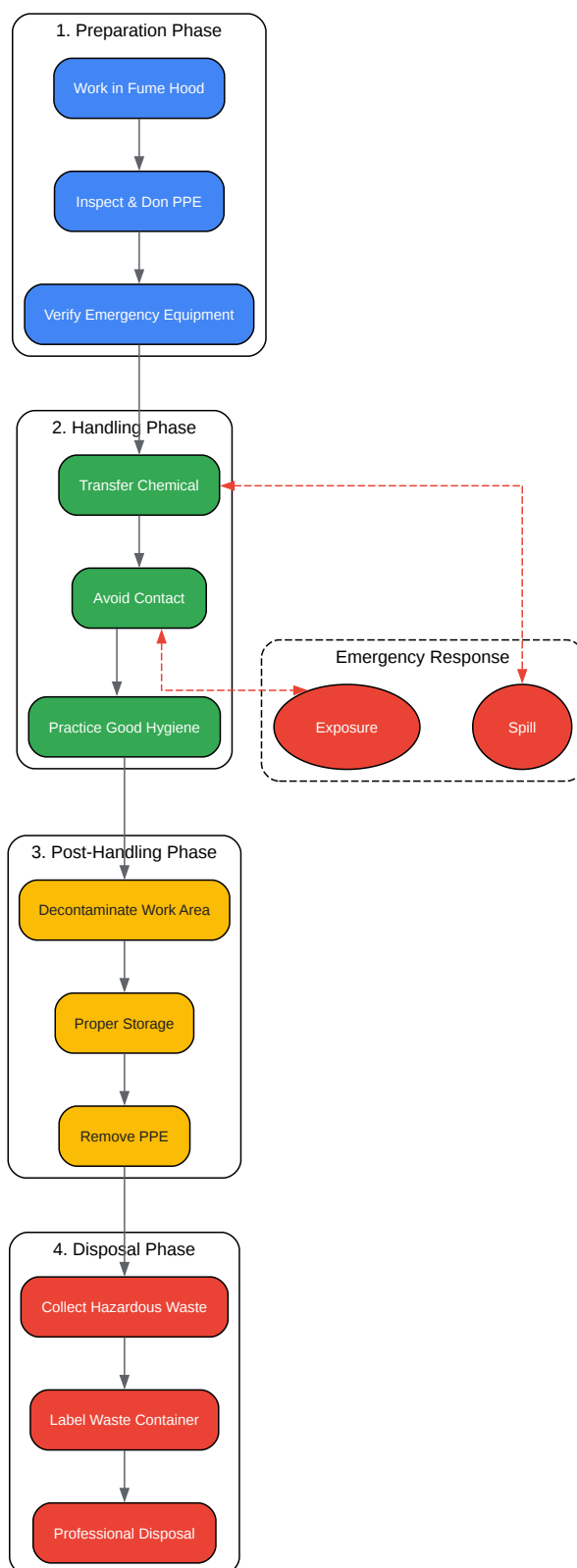
Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is required.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek immediate medical attention.
- **Inhalation:** Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- **Spill:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a suitable, labeled container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Safe Handling Workflow

The following diagram outlines the logical workflow for safely handling **1-Chloro-3-isothiocyanato-2-methylbenzene** from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1-Chloro-3-isothiocyanato-2-methylbenzene**.

- To cite this document: BenchChem. [Personal protective equipment for handling 1-Chloro-3-isothiocyanato-2-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102361#personal-protective-equipment-for-handling-1-chloro-3-isothiocyanato-2-methylbenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com